

Compound of Interest

Compound Name: 2-(5-Chloro-2-furyl)acetonitrile

Cat. No.: B11719206

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the characterization of the novel heterocyclic compound, **2-(5-chloro-2-furyl)acetonitrile**

Introduction and Scientific Context

The furan nucleus is a privileged scaffold in medicinal chemistry, appearing in numerous biologically active compounds and approved pharmaceutical further investigation.

Synthesis and Purification

A plausible and efficient synthesis of **2-(5-chloro-2-furyl)acetonitrile** can be envisioned starting from the commercially available 5-chloro-2-furoic aci

```
graph Synthesis_Workflow {
  layout=dot;
  rankdir=LR;
  node [shape=box, style=rounded, fontname="Helvetica", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"
  edge [fontname="Helvetica", fontsize=9];

  A [label="5-Chloro-2-furoic acid"];
  B [label="(5-Chloro-2-furyl)methanol"];
  C [label="2-(Chloromethyl)-5-chlorofuran"];
  D [label="2-(5-Chloro-2-furyl)acetonitrile"];

  A -> B [label="1. SOCl2\n2. NaBH4"];
  B -> C [label="SOCl2, Pyridine"];
  C -> D [label="NaCN, DMSO"];
}
```

Caption: Structure of **2-(5-chloro-2-furyl)acetonitrile** with atom numbering.

Physical and Chemical Properties

Property
Molecular Formula
Molecular Weight
Appearance
Boiling Point
Melting Point
Solubility

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. The predicted ^1H and

Experimental Protocol: NMR Spectroscopy

- Prepare a solution of the purified compound (5-10 mg) in a suitable deuterated solvent (e.g., CDCl_3 , ~0.7 mL)
- Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- Use the residual solvent peak as an internal reference for chemical shifts.[\[9\]](#)

^1H NMR (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)
7.28
6.45
3.85

- Interpretation: The two doublets in the aromatic region are characteristic of a 2,5-disubstituted furan ring.

^{13}C NMR (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)
149.5
144.2
117.8
112.5
109.0
25.3

- Interpretation: The carbon attached to the chlorine atom (C5) is expected to be significantly downfield.[2]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Experimental Protocol: IR Spectroscopy

- Acquire the IR spectrum of the neat compound using a Fourier-transform infrared (FTIR) spectrometer equipped with a diamond cell.
- Alternatively, a thin film of the compound can be prepared on a salt plate (NaCl or KBr).

Predicted IR Data

Wavenumber (cm ⁻¹)
~3120
~2950
~2250
~1580, 1470
~1020
~780

- Interpretation: The most characteristic peak in the IR spectrum is the strong and sharp absorption around 2250 cm⁻¹, which is indicative of a carbonyl group (C=O).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

Experimental Protocol: Mass Spectrometry

- Acquire the mass spectrum using an electron ionization (EI) source coupled with a quadrupole or time-of-flight mass spectrometer.
- Introduce the sample via direct infusion or after separation by gas chromatography (GC).

Predicted Mass Spectrum (EI)

m/z
141/143
106
101
75

- Interpretation: The mass spectrum is expected to show a molecular ion peak $[M]^+$ at m/z 141 and an M+2 peak at m/z 143.

Chemical Reactivity and Potential Applications

The chemical reactivity of **2-(5-chloro-2-furyl)acetonitrile** is dictated by its three main functional components:

-

Furan Ring: The furan ring can undergo electrophilic aromatic substitution, although the presence of the ele

-

Methylene Group: The protons on the methylene group are acidic and can be deprotonated with a suitable base

-

Nitrile Group: The nitrile group can be hydrolyzed to a carboxylic acid or an amide, or reduced to a primary

Given the diverse biological activities associated with furan derivatives, **2-(5-chloro-2-furyl)acetonitrile** re

Conclusion

This technical guide has provided a detailed and in-depth characterization of **2-(5-chloro-2-furyl)acetonitrile**

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- To cite this document: BenchChem. [Characterization of 2-(5-Chloro-2-furyl)acetonitrile: A Comprehensive Technical Guide]. BenchChem, [2026]. [

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